

A Comparative Guide to T-Cell Inhibition: KRM-III vs. Cyclosporine A

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Compound of Interest

Compound Name: *Krm-iii*

Cat. No.: *B1673775*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of two prominent T-cell inhibitors: **KRM-III** and Cyclosporine A. The information presented herein is intended to assist researchers in making informed decisions regarding the selection and application of these compounds in their experimental designs.

At a Glance: Key Differences

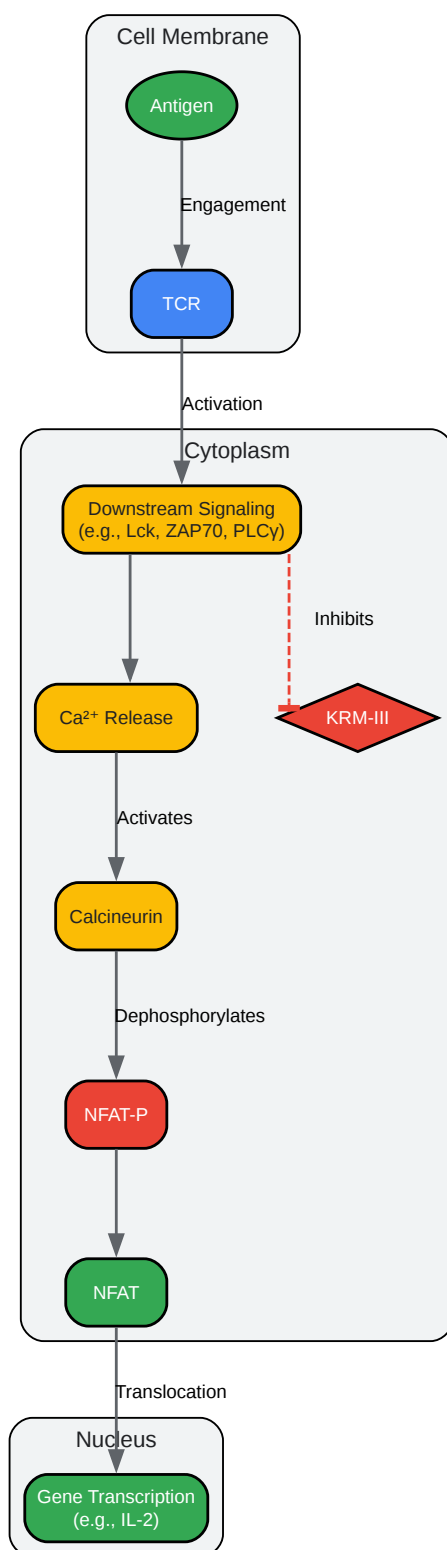
Feature	KRM-III	Cyclosporine A
Primary Target	T-Cell Receptor (TCR) signaling pathway	Calcineurin
Mechanism of Action	Inhibits TCR-induced activation of NFAT	Forms a complex with cyclophilin to inhibit calcineurin's phosphatase activity, preventing NFAT dephosphorylation and nuclear translocation.
Reported IC50 (T-Cell Proliferation)	~5 μ M	~244 nM (294 μ g/L)[1]
Reported IC50 (NFAT Activation)	~5 μ M	Not explicitly found, but potent inhibition of downstream IL-2 production is well-documented.
Reported IC50 (IL-2 Production)	Data not available	~10 nM[2]

Mechanism of Action

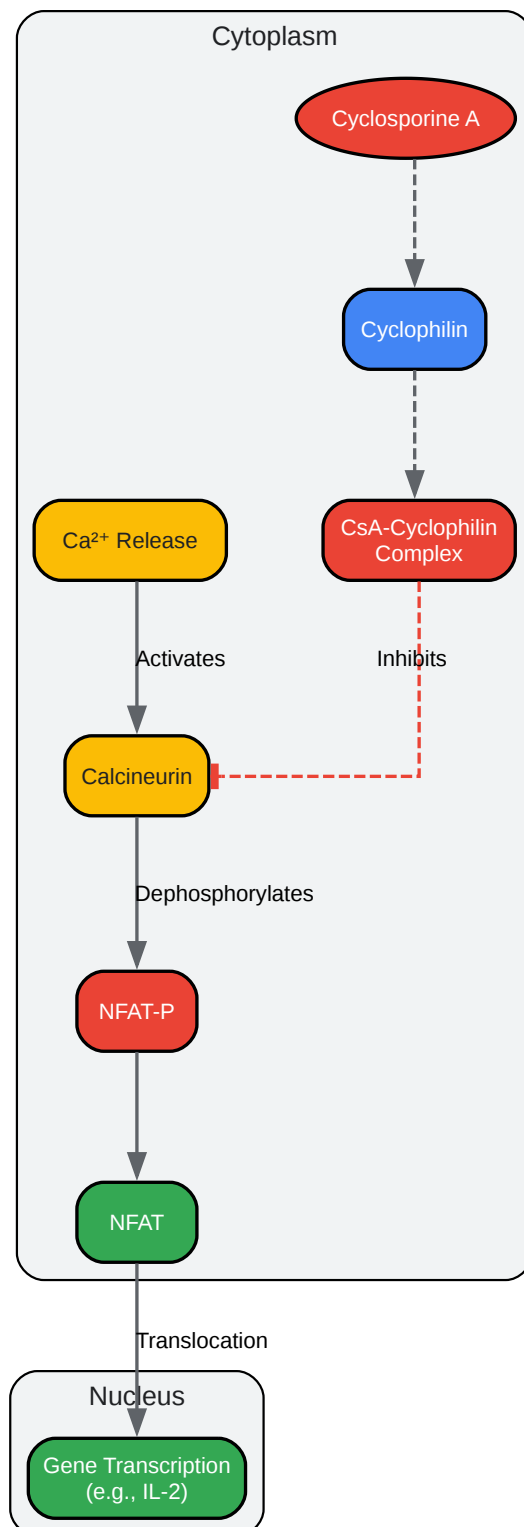
KRM-III: A T-Cell Receptor Signaling Inhibitor

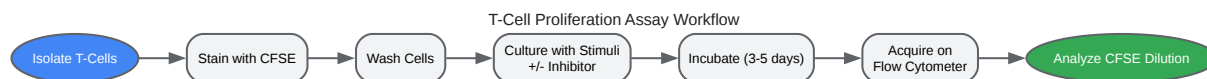
KRM-III is a potent, orally active inhibitor of the T-cell antigen receptor (TCR) signaling pathway. Its mechanism centers on the disruption of downstream signaling events that follow TCR engagement. This ultimately leads to the inhibition of the Nuclear Factor of Activated T-cells (NFAT), a critical transcription factor for T-cell activation and proliferation.

KRM-III Signaling Pathway Inhibition



Cyclosporine A Signaling Pathway Inhibition





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References

- 1. Monitoring of Ex Vivo Cyclosporin a Activity in Healthy Volunteers Using T Cell Function Assays in Relation to Whole Blood and Cellular Pharmacokinetics - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Comparison of the effects of FK-506, cyclosporin A and rapamycin on IL-2 production - PMC [pmc.ncbi.nlm.nih.gov]
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